

# Application Notes and Protocols: Utilizing Arlasolve DMI for Optimal Skin Penetration

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## Compound of Interest

Compound Name: Arlasolve DMI

Cat. No.: B1218769

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## Introduction

Arlasolve™ DMI (Dimethyl Isosorbide) is a high-purity, polar aprotic solvent and multifunctional excipient renowned for its ability to enhance the dermal and transdermal delivery of active pharmaceutical ingredients (APIs) and cosmetic actives.[1][2][3] Its favorable safety profile and compatibility with a wide range of formulations make it a valuable tool for optimizing the efficacy of topical products.[1][4] These application notes provide a comprehensive overview of **Arlasolve DMI**, including its mechanism of action, recommended concentration ranges for optimal skin penetration, and detailed protocols for in vitro evaluation.

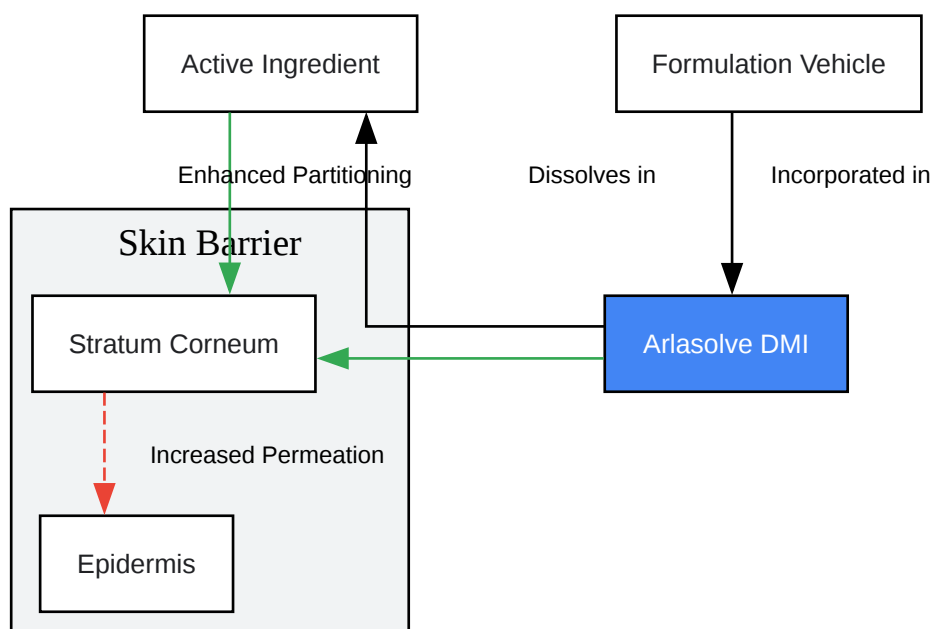
## Mechanism of Action

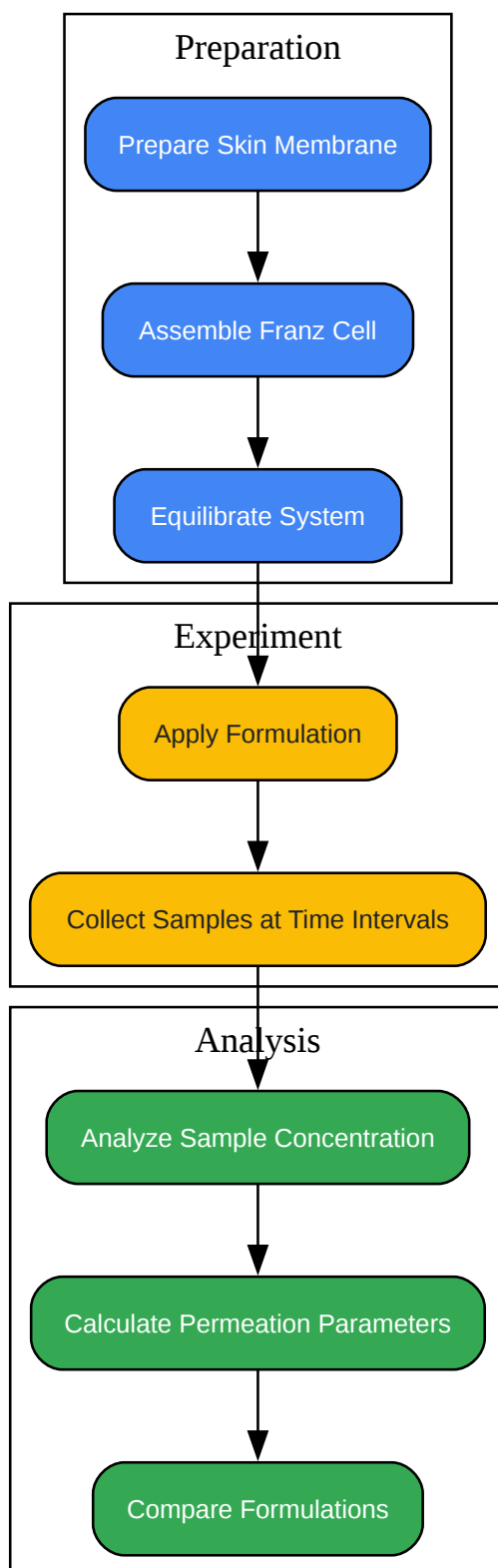
**Arlasolve DMI** enhances skin penetration through a dual mechanism:

- **Enhanced Solubilization:** **Arlasolve DMI** is an excellent solvent for a wide spectrum of poorly soluble active ingredients, both hydrophilic and hydrophobic.[1][2][5] By effectively dissolving the active in the formulation, it prevents recrystallization and ensures that the active is in a bioavailable form for absorption into the skin.[6][7] This is particularly crucial for crystalline actives like Benzoyl Peroxide (BPO), where effective dissolution is a prerequisite for penetration into the pores.[1][8]

- Modification of the Stratum Corneum: **Arlasolve DMI** temporarily and reversibly alters the polarity of the stratum corneum, the outermost layer of the skin.[\[1\]](#)[\[2\]](#)[\[5\]](#) This increased polarity facilitates the partitioning of hydrophilic actives from the formulation into the epidermis, thereby enhancing their penetration to the target site.[\[5\]](#)

This dual mechanism allows for a more efficient delivery of actives into the skin, potentially leading to improved therapeutic outcomes and the possibility of reducing the required concentration of the active ingredient, which can in turn lower the risk of skin irritation.[\[4\]](#)[\[6\]](#)[\[9\]](#)





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